

# Personal protective equipment for handling Chk2-IN-1

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## Compound of Interest

Compound Name: Chk2-IN-1

Cat. No.: B10774967

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## Essential Safety and Handling Guide for Chk2-IN-1

Disclaimer: A specific Safety Data Sheet (SDS) for **Chk2-IN-1** (CAS 724708-21-8) is not publicly available. Therefore, this guide is based on the precautionary principle, general safety warnings for similar research chemicals, and standard laboratory best practices. **Chk2-IN-1** should be handled as a potentially hazardous substance of unknown toxicity.

This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling, necessary personal protective equipment (PPE), and disposal of the checkpoint kinase 2 inhibitor, **Chk2-IN-1**.

## Quantitative Data Summary

The following table summarizes the known physicochemical properties of **Chk2-IN-1**.

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>13</sub> N <sub>5</sub> O <sub>2</sub>	
Molecular Weight	295.30 g/mol	
Appearance	Solid	
CAS Number	724708-21-8	[1][2]
Solubility	Soluble in DMSO	[1]
IC <sub>50</sub> for Chk2	13.5 nM	[3]
IC <sub>50</sub> for Chk1	220.4 nM	[3]
Storage Temperature	-20°C	[4]

## Personal Protective Equipment (PPE)

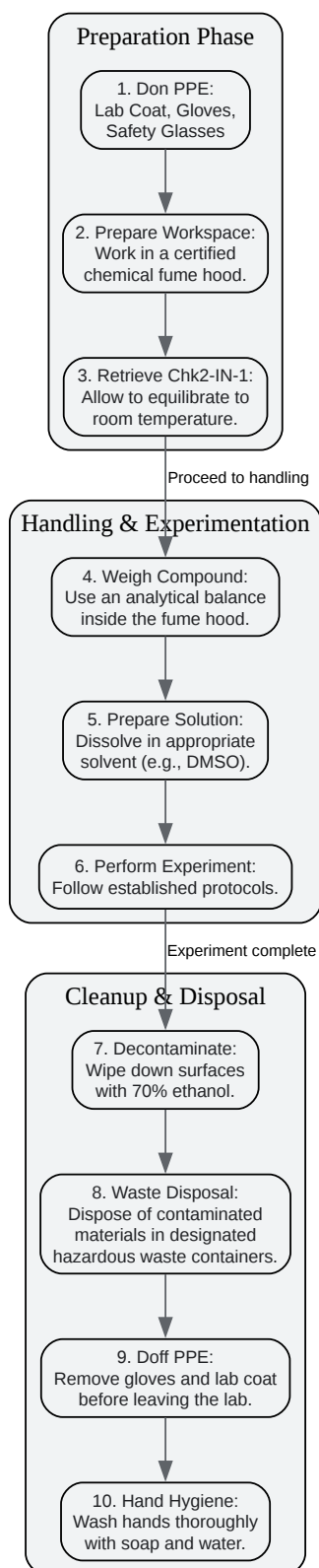
Given the unknown hazard profile of **Chk2-IN-1**, a conservative approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for tears or punctures before use and change them frequently, especially if contact with the substance is suspected.
- **Eye Protection:** Safety glasses with side shields or chemical safety goggles are essential to protect against splashes or airborne particles.
- **Body Protection:** A standard laboratory coat must be worn and fully fastened. For procedures with a higher risk of splashes or aerosol generation, consider a chemical-resistant apron over the lab coat.
- **Respiratory Protection:** While routine handling of small quantities in a well-ventilated area may not require respiratory protection, a NIOSH-approved respirator is recommended if there is a risk of generating dust or aerosols, or if working outside of a certified chemical fume hood.

## Operational and Disposal Plans

A systematic approach to handling **Chk2-IN-1** from receipt to disposal is critical to ensure laboratory safety.

## Experimental Workflow for Safe Handling of Chk2-IN-1



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## References

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